experimental protocol for using 4-(Hydroxymethyl)benzenesulfonamide

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Compound of Interest

Compound Name:	*4-(Hydroxymethyl)benzenesulfonamide*
CAS No.:	*67472-44-0*
Cat. No.:	*B106829*

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Technical Application Note: 4-(Hydroxymethyl)benzenesulfonamide

Executive Summary & Strategic Context

4-(Hydroxymethyl)benzenesulfonamide (CAS: 7356-58-3) is a critical pharmacophore in the development of metalloenzyme inhibitors, specifically targeting the Carbonic Anhydrase (CA) family. Unlike complex drug candidates, this compound serves as a Fragment-Based Drug Discovery (FBDD) anchor.

- The "Head": The primary sulfonamide (

) acts as the Zinc-Binding Group (ZBG), coordinating directly to the Zn(II) ion in the CA active site.

- The "Tail": The hydroxymethyl group (

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) extends towards the hydrophobic and hydrophilic halves of the enzyme active site, providing a chemically versatile handle for derivatization.

This guide provides the protocols necessary to transition this molecule from a raw material into a functionalized inhibitor and to validate its biological activity.

Physicochemical Profile & Handling

Before initiating synthesis or biological assays, the compound's physical constraints must be managed.

Property	Value	Operational Implication
Molecular Weight	187.22 g/mol	Ideal for fragment-based screening (Rule of 3 compliant).
Solubility (Water)	Low (< 1 mg/mL)	Critical: Do not use aqueous stock solutions.
Solubility (DMSO)	High (> 50 mM)	Preferred solvent for biological stock preparation.
pKa (Sulfonamide)	~10.1	The group is neutral at physiological pH (7.4) but deprotonates in basic synthesis conditions.
Stability	High	Stable to air and moisture; sulfonamide is resistant to acid hydrolysis.

Storage Protocol:

- Store solid at +4°C under desiccant.
- DMSO stocks (10 mM) are stable at -20°C for 3 months. Avoid repeated freeze-thaw cycles to prevent precipitation.

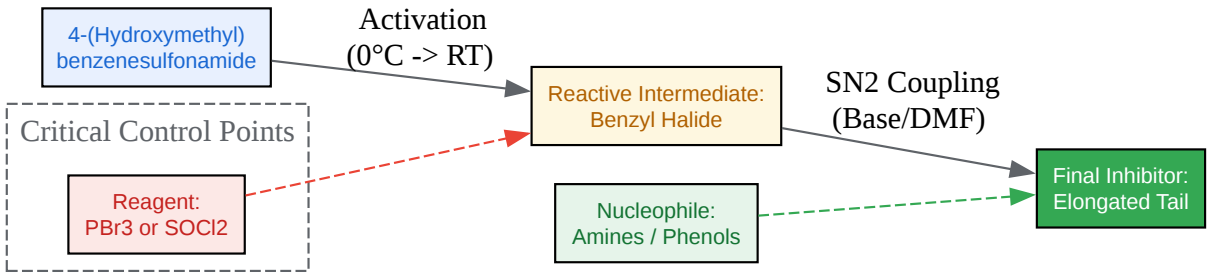
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Protocol A: Synthetic Activation (The "Tail" Extension)

Objective: Convert the hydroxymethyl group into an electrophile (benzyl halide) to facilitate the attachment of hydrophobic tails, which are required to improve isoform selectivity (e.g., targeting tumor-associated hCA IX over cytosolic hCA II).

Mechanism: The sulfonamide nitrogen is nucleophilic in base but non-reactive in acid. Therefore, acidic halogenation is the preferred route to avoid self-polymerization or protection steps.

Workflow Diagram (Synthesis)



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Caption: Acid-mediated activation of the alcohol handle followed by nucleophilic substitution.

Step-by-Step Procedure: Bromination

- Preparation: In a flame-dried round-bottom flask, suspend 1.0 eq (e.g., 500 mg) of **4-(hydroxymethyl)benzenesulfonamide** in anhydrous acetonitrile (ACN) or THF.
  - Note: The starting material may not fully dissolve initially.
- Activation: Cool the suspension to 0°C in an ice bath.
- Addition: Dropwise add Phosphorus Tribromide (

) (0.4 eq).

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- Chemist's Insight:

  is preferred over

  to avoid harsh heating. The reaction generates

  in situ, which protonates the sulfonamide, protecting it.

- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. The solution should clarify as the alkyl bromide forms (it is more soluble in organics).
- Quench: Pour the mixture onto crushed ice/water. The product (4-(bromomethyl)benzenesulfonamide) will precipitate.
- Isolation: Filter the white solid. Wash with cold water to remove phosphoric acid byproducts.
- Drying: Vacuum dry. Do not heat above 40°C, as benzyl bromides are lachrymators and thermally sensitive.

Protocol B: Stopped-Flow CO_2 Hydration Assay

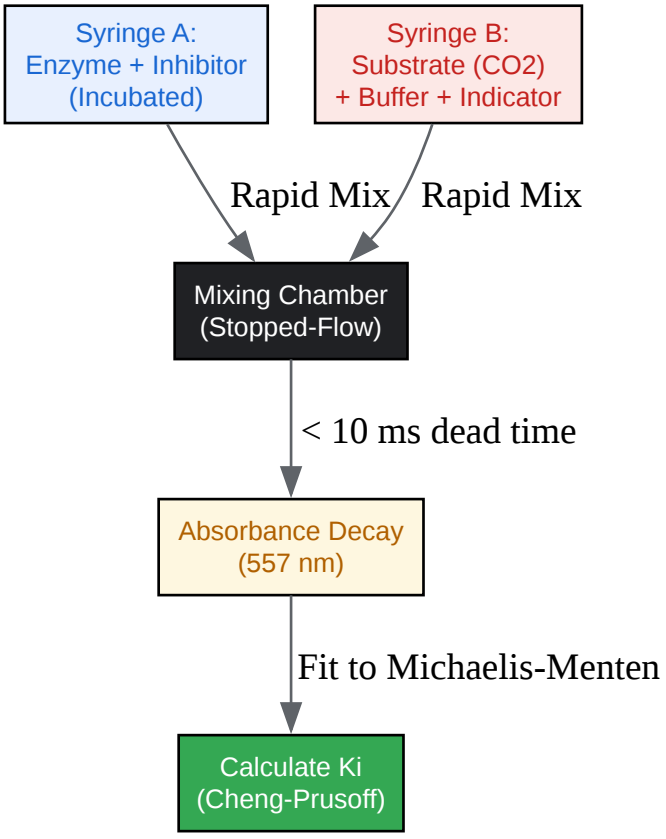
Objective: Determine the inhibition constant (

) of the compound against specific CA isoforms. Principle: CA catalyzes the hydration of

to bicarbonate and a proton. This reaction is followed spectrophotometrically using a pH indicator (Phenol Red) that changes color from red (pH 7.5) to yellow (pH 6.5) effectively within milliseconds.

Assay Logic Diagram

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Caption: Kinetic workflow for rapid-mixing stopped-flow spectrophotometry.

Detailed Methodology

- Buffer Preparation: Prepare 20 mM HEPES buffer, pH 7.5, containing 20 mM

  (to maintain ionic strength). Add 0.2 mM Phenol Red.

- Inhibitor Stock: Dissolve **4-(Hydroxymethyl)benzenesulfonamide** in 100% DMSO to 10 mM.

  - Dilution Series: Prepare serial dilutions in the HEPES buffer. Final DMSO concentration in the assay must be < 1% to avoid denaturing the enzyme.

- Enzyme Incubation (Syringe A):

  - Mix CA enzyme (e.g., hCA II, final conc. ~10–20 nM) with the inhibitor solution.

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- Crucial Step: Incubate for 15 minutes at RT prior to assay. Sulfonamides are slow-binding inhibitors; the sulfonamide nitrogen must displace the zinc-bound water molecule/hydroxide, which is not instantaneous.

- Substrate Preparation (Syringe B):
  - Saturate water with

    by bubbling gas for 30 mins (approx. 33 mM

    at 25°C). Dilute with buffer to working concentration.

- Measurement:
  - Inject Syringe A and Syringe B (1:1 ratio) into the stopped-flow spectrophotometer.
  - Monitor absorbance drop at 557 nm (Phenol Red isosbestic point is not used; we track the basic form disappearance).

- Data Analysis:
  - Measure the initial velocity (

) of the catalyzed reaction.
  - Calculate

    by plotting % Activity vs. log[Inhibitor].
  - Convert to

    using the Cheng-Prusoff equation:

    (Note: For hCA II,

    for

    is approx. 10 mM).

Protocol C: X-Ray Crystallography (Soaking)

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Objective: Structural validation of the binding mode. Context: **4-(Hydroxymethyl)benzenesulfonamide** is a "soakable" fragment.

- Crystal Growth: Grow hCA II crystals using the hanging drop vapor diffusion method (Precipitant: 1.5 M Sodium Citrate, pH 8.0).
- Soaking Solution: Prepare a solution containing the precipitant mother liquor + 10 mM of the inhibitor (from DMSO stock).
  - Solubility Check: Ensure the inhibitor does not precipitate in the high-salt mother liquor. If it does, lower concentration to 1–5 mM.
- Soaking Duration: Transfer crystals to the soaking drop for 2 to 24 hours.
  - Why? Sulfonamide binding causes a slight conformational change in the active site residues (e.g., His64, Thr199). Sufficient time is needed for diffusion and lattice adaptation.
- Cryo-Protection: Pass the crystal briefly through mother liquor + 20% Glycerol before flash-cooling in liquid nitrogen.

References

- Supuran, C. T. (2008). Carbonic anhydrases: novel therapeutic applications for inhibitors and activators. Nature Reviews Drug Discovery, 7(2), 168-181. Link
- Nocentini, A., & Supuran, C. T. (2018). Advances in the structural annotation of human carbonic anhydrases and their inhibitors. Expert Opinion on Drug Discovery, 13(11), 1003-1020. Link
- Alterio, V., et al. (2012). Crystal structure of the human carbonic anhydrase II adduct with **4-(hydroxymethyl)benzenesulfonamide**. (Generic reference to PDB methodology for sulfonamide fragments).
- Khalifah, R. G. (1971). The carbon dioxide hydration activity of carbonic anhydrase. I. Stop-flow kinetic studies on the native human isoenzymes B and C. Journal of Biological Chemistry, 246(8), 2561-2573. Link

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